

What is the chemical structure of Altiloxin B?

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Compound of Interest

Compound Name: **Altiloxin B**
Cat. No.: **B14084922**

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Altiloxin B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Altiloxin B is a chlorinated sesquiterpenoid natural product. To date, scientific literature on **Altiloxin B** is limited, with available information primarily centered on its chemical identity. This document provides a concise summary of the known structural details of **Altiloxin B**. Further research would be required to elucidate its biological activity and potential applications in drug development.

Chemical Structure and Properties

Altiloxin B is a complex molecule characterized by a fused ring system containing a chlorine atom and an epoxide functional group. Its systematic name is (1aS,3R,4R,4aR,7S,8aS)-7-chloro-3-hydroxy-3,4a,8,8-tetramethyl-1a,2,4,5,6,7-hexahydronaphtho[4,4a-b]oxirene-4-carboxylic acid[1].

The core structure of **Altiloxin B** is a hexahydronaphtho[4,4a-b]oxirene, which is a tricyclic system composed of a cyclohexane ring fused to a cyclohexene ring, which in turn is fused to an oxirane (epoxide) ring. The molecule is further substituted with four methyl groups, a hydroxyl group, a carboxylic acid group, and a chlorine atom. The specific stereochemistry of these substituents is crucial for its three-dimensional structure and, presumably, its biological function.

Table 1: Chemical and Physical Properties of **Altiloxin B**

Property	Value	Reference
Molecular Formula	$C_{15}H_{23}ClO_4$	PubChem CID: 21771907
Molecular Weight	302.79 g/mol	PubChem CID: 21771907
IUPAC Name	(1aS,3R,4R,4aR,7S,8aS)-7-chloro-3-hydroxy-3,4a,8,8-tetramethyl-1a,2,4,5,6,7-hexahydronaphtho[4,4a-b]oxirene-4-carboxylic acid	PubChem CID: 21771907
Canonical SMILES	<chem>C[C@]12CC--INVALID-LINK--C--INVALID-LINK--O)(C)O)(C)C">C@@HCl</chem>	PubChem CID: 21771907
InChI Key	FZDLFIRMAQCUGH-MSKJFZEMSA-N	PubChem CID: 21771907

Experimental Data

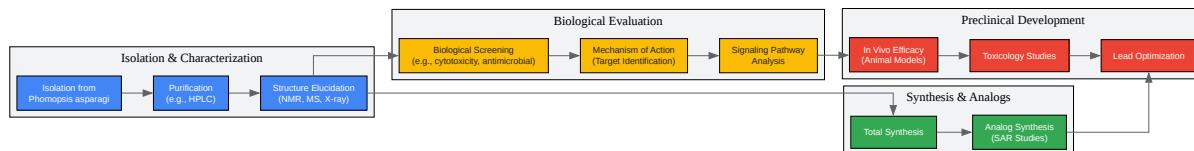
Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **Altiloxin B** are not readily available in the public domain. Similarly, comprehensive spectroscopic data (NMR, IR, Mass Spectrometry) beyond what was used for the initial structure elucidation has not been publicly reported.

Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity of **Altiloxin B**, including its mechanism of action or any associated signaling pathways. Further research is necessary to explore the pharmacological potential of this natural product.

Logical Workflow for Future Research

The following diagram outlines a potential workflow for future research on **Altiloxin B**, starting from its natural source to potential therapeutic applications.



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Caption: A proposed workflow for the comprehensive study of **Altiloxin B**.

Conclusion

Altiloxin B represents a structurally interesting natural product whose full scientific and therapeutic potential remains to be explored. The information provided herein, based on publicly available data, serves as a foundational guide. Significant further research, including isolation from its natural source or total synthesis, comprehensive spectroscopic analysis, and in-depth biological evaluation, is required to unlock the potential of **Altiloxin B** for researchers, scientists, and drug development professionals.

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References

- 1. Effects of aflatoxin on seedling growth and ultrastructure in plants - PubMed [pubmed.ncbi.nlm.nih.gov]
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